

Benzyl 4-(aminomethyl)piperidine-1-carboxylate safety and handling

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Compound of Interest

Compound Name: *Benzyl 4-(aminomethyl)piperidine-1-carboxylate*

Cat. No.: *B128812*

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An In-Depth Technical Guide to the Safe Handling of **Benzyl 4-(aminomethyl)piperidine-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl 4-(aminomethyl)piperidine-1-carboxylate is a key building block in medicinal chemistry and drug development, frequently utilized as a linker in the synthesis of PROTACs (Proteolysis Targeting Chimeras)[1]. Its bifunctional nature, possessing a protected piperidine nitrogen and a primary amine, makes it a versatile intermediate. However, as with any reactive chemical, a thorough understanding of its properties and potential hazards is paramount to ensure the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling protocols for **Benzyl 4-(aminomethyl)piperidine-1-carboxylate**, grounded in established safety principles and technical data.

Chemical and Physical Properties

A foundational element of safe handling is a clear understanding of the compound's physical and chemical characteristics. These properties influence storage conditions, handling procedures, and appropriate emergency responses.

Property	Value	Source
Chemical Name	1-Piperidinecarboxylic acid, 4-(aminomethyl)-, phenylmethyl ester	[2]
CAS Number	157023-34-2	[2][3][4]
Molecular Formula	C14H20N2O2	[2][4]
Molecular Weight	248.33 g/mol	[2][4]
Appearance	Light yellow to yellow liquid	[2][3]
Boiling Point	385.7°C at 760 mmHg	[3]
Flash Point	187.1°C	[3]
Stability	Stable under recommended storage conditions	[3]

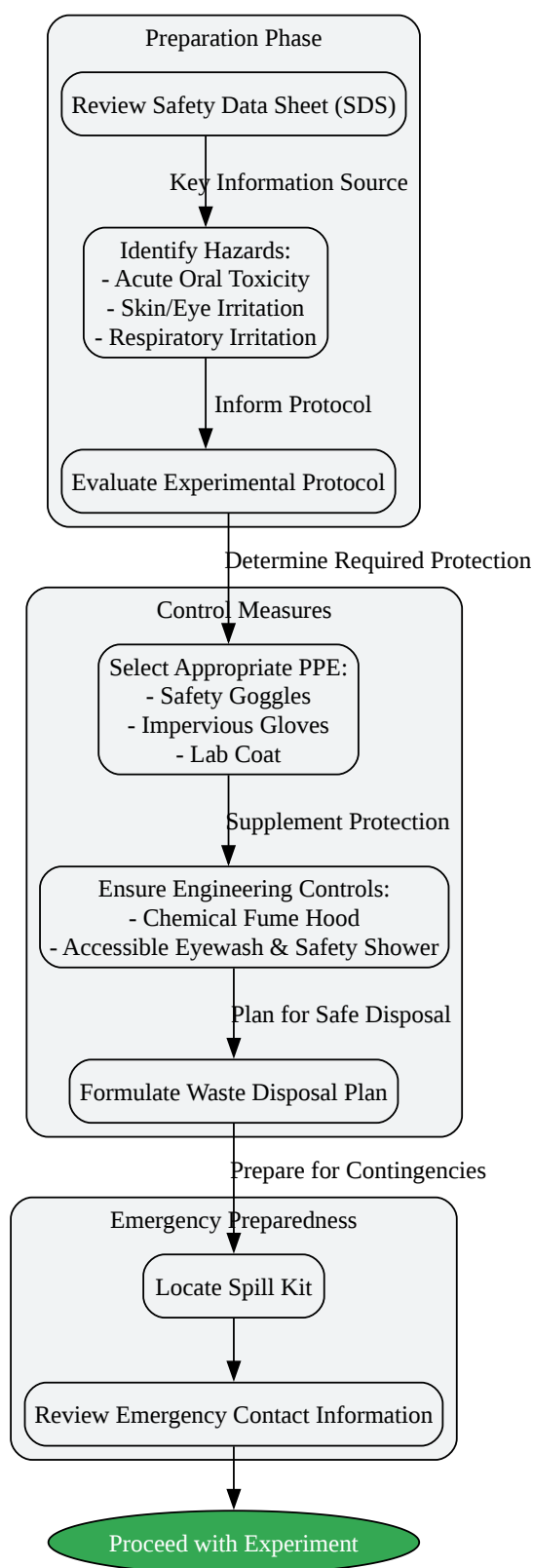
Hazard Identification and Risk Assessment

Benzyl 4-(aminomethyl)piperidine-1-carboxylate is classified as a hazardous substance. A comprehensive risk assessment should be conducted before any handling.

GHS Classification:[3]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3), H335: May cause respiratory irritation.

The following diagram illustrates a logical workflow for risk assessment prior to handling this compound.



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Caption: Risk assessment workflow for **Benzyl 4-(aminomethyl)piperidine-1-carboxylate**.

Safe Handling and Personal Protective Equipment (PPE)

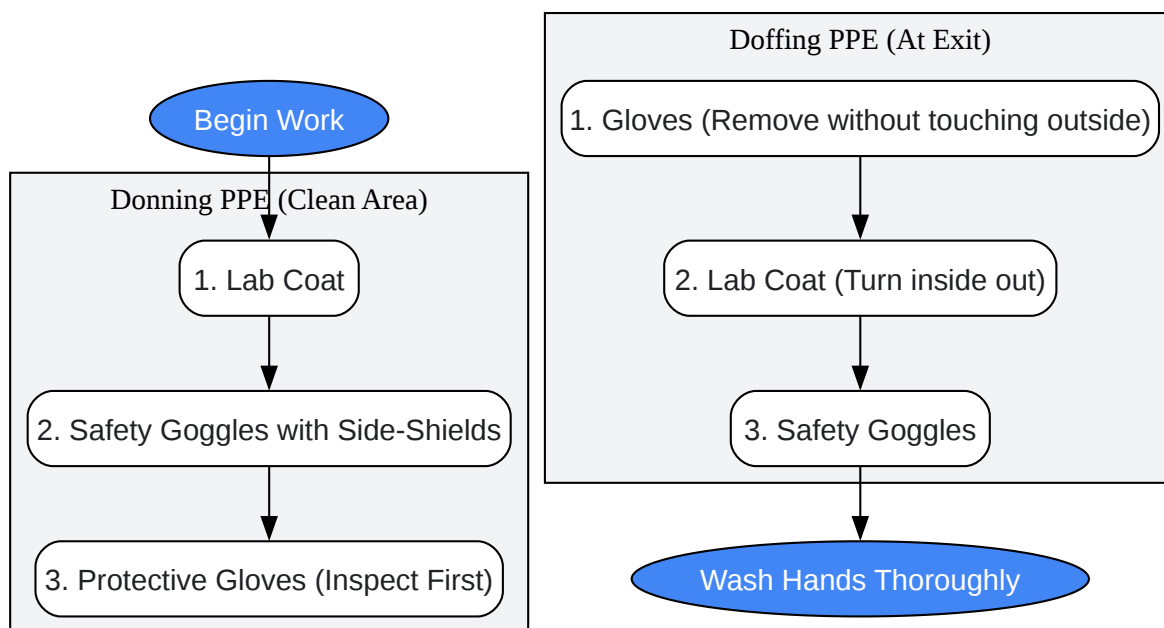
Given the identified hazards, stringent handling protocols and the correct use of PPE are non-negotiable.

Engineering Controls

- Ventilation: All handling of **Benzyl 4-(aminomethyl)piperidine-1-carboxylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[3\]](#)[\[5\]](#)
- Safety Stations: An accessible eye-wash station and safety shower must be located in the immediate vicinity of the handling area.[\[3\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent skin and eye contact. The following diagram outlines the correct sequence for donning and doffing PPE.



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Caption: PPE Donning and Doffing Sequence.

- Eye and Face Protection: Use safety goggles with side-shields.[3]
- Skin Protection: Wear impervious clothing, such as a lab coat, and protective gloves.[3]
Gloves should be inspected for integrity before use.
- Respiratory Protection: If working outside of a fume hood or if aerosol formation is possible, a suitable respirator should be used.[3]
- General Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[3]
Wash hands thoroughly after handling.[3] Contaminated clothing should be removed and washed before reuse.[3]

Storage and Stability

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- **Storage Conditions:** Store in a well-ventilated place and keep the container tightly closed.[3] The recommended storage temperature is 4°C, and the material should be protected from light.[2] For solutions in solvent, storage at -80°C for up to 6 months or -20°C for up to 1 month is advised, with protection from light.
- **Incompatible Materials:** Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.[3]

Emergency Procedures

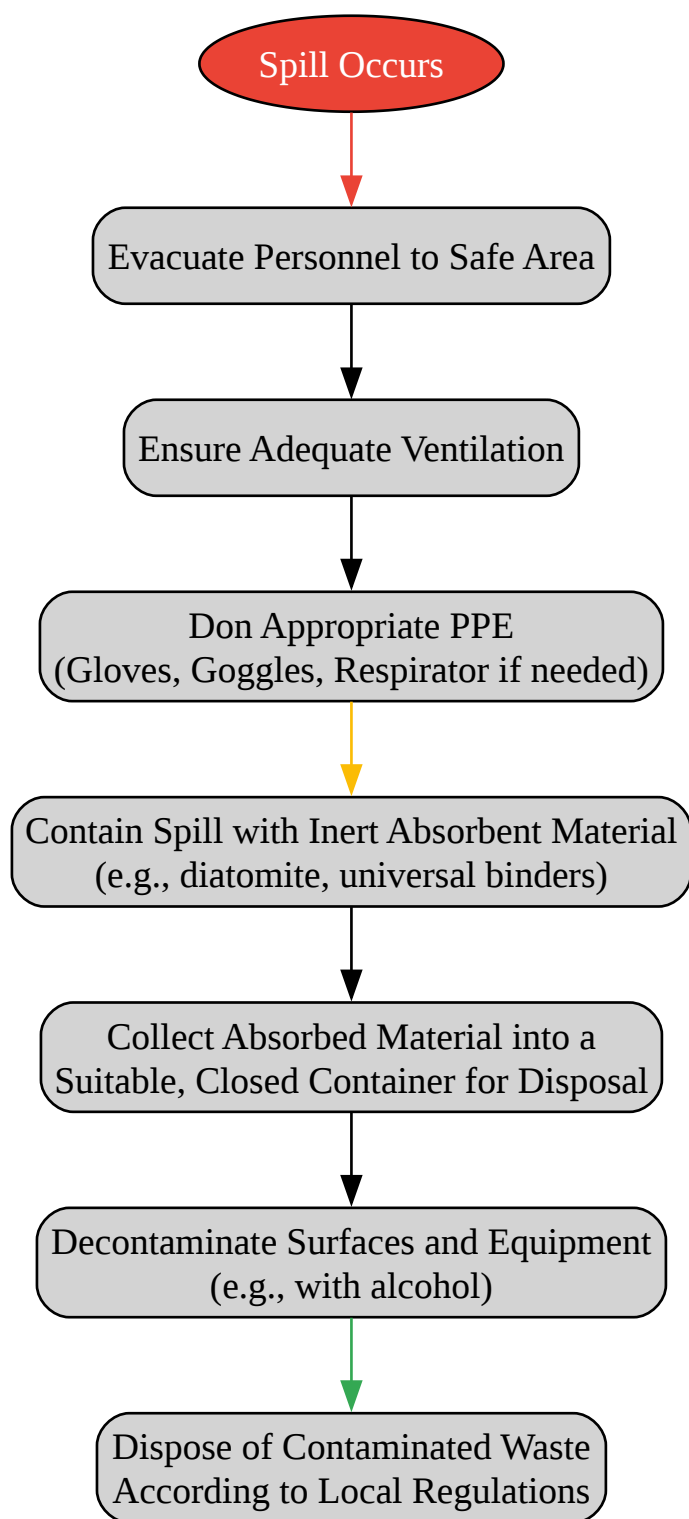
In the event of an accidental exposure or spill, a rapid and informed response is critical.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with large amounts of water for several minutes, removing contact lenses if present and easy to do.[3] Promptly seek medical attention.[3]
- **Skin Contact:** Rinse the skin thoroughly with plenty of soap and water.[3] Remove contaminated clothing and shoes and seek medical advice.[3]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide respiratory support.[3] Avoid mouth-to-mouth resuscitation.[3]
- **Ingestion:** Wash out the mouth with water. Do NOT induce vomiting.[3] Call a physician immediately.[3]

Accidental Release Measures

The following flowchart details the appropriate response to a spill.



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Caption: Emergency Spill Response Workflow.

- Personal Precautions: Use full personal protective equipment and ensure adequate ventilation.[3] Avoid breathing vapors, mist, or gas.[3]
- Environmental Precautions: Prevent the material from entering drains or water courses.[3]
- Cleanup: Absorb spills with a finely-powdered liquid-binding material.[3] Decontaminate surfaces and equipment, and dispose of contaminated material in accordance with local regulations.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide extinguishers.[3]
- Special Hazards: During combustion, the material may emit irritant fumes.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[3]

Waste Disposal

All waste materials, including empty containers and contaminated absorbents, must be disposed of in accordance with local, state, and federal regulations.[3] Do not allow the chemical to enter sewer systems.[5] Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.[5]

Conclusion

Benzyl 4-(aminomethyl)piperidine-1-carboxylate is an invaluable tool in modern drug discovery. Adherence to the safety and handling guidelines outlined in this document is essential for mitigating risks and fostering a safe research environment. A proactive approach to safety, including thorough risk assessment and the consistent use of appropriate protective measures, is the cornerstone of responsible scientific practice.

References

- **benzyl 4-(aminomethyl)piperidine-1-carboxylate** - ChemBK. (2024, April 9). ChemBK. [\[Link\]](#)

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